

Butyl isocyanate molecular weight and formula

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Compound of Interest

Compound Name: Butyl isocyanate

Cat. No.: B149574

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In-Depth Technical Guide: Butyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the molecular properties of **butyl isocyanate**, a key reagent in various chemical syntheses.

Core Molecular Information

Butyl isocyanate is an organic compound with the chemical formula C_5H_9NO .^{[1][2][3][4][5][6]} It is also known by its IUPAC name, 1-isocyanatobutane.^[1] The molecular structure consists of a butyl group attached to an isocyanate functional group.

Quantitative Data Summary

The fundamental quantitative data for **butyl isocyanate** is summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C5H9NO	PubChem[1], Sigma-Aldrich[7], Guidechem[2]
CH3(CH2)3NCO	Sigma-Aldrich[7]	
Molecular Weight	99.13 g/mol	PubChem[1], Sigma-Aldrich[7], ChemicalBook[4]
99.133 g/mol	Guidechem[2]	
CAS Number	111-36-4	Sigma-Aldrich[7], Guidechem[2], ChemicalBook[4]

Logical Relationship Diagram

The following diagram illustrates the relationship between the different representations of **butyl isocyanate**.

Caption: Core properties of **Butyl Isocyanate**.

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- To cite this document: BenchChem. [Butyl isocyanate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149574#butyl-isocyanate-molecular-weight-and-formula]

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